

(R)-4-Phenylthiazolidine-2-thione CAS number

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Compound of Interest

Compound Name: (R)-4-Phenylthiazolidine-2-thione

Cat. No.: B019163

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An In-depth Technical Guide to **(R)-4-Phenylthiazolidine-2-thione**: A Versatile Chiral Auxiliary in Asymmetric Synthesis

Introduction

In the landscape of modern organic chemistry, the demand for enantiomerically pure compounds is paramount, particularly in the pharmaceutical industry where the chirality of a molecule is intrinsically linked to its therapeutic efficacy and safety.^[1] **(R)-4-Phenylthiazolidine-2-thione**, a heterocyclic compound identified by the CAS number 110199-18-3, has emerged as a significant and versatile chiral auxiliary.^{[1][2]} Its rigid thiazolidine-2-thione structure, combined with the stereodirecting influence of the C4-phenyl group, makes it an invaluable tool for controlling the stereochemical outcome of a wide range of chemical reactions.^[1]

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It will delve into the core properties of **(R)-4-Phenylthiazolidine-2-thione**, its synthesis, its mechanistic role in asymmetric induction, and provide a detailed, field-proven protocol for its application, thereby offering a complete framework for its effective utilization in complex synthetic challenges.

Physicochemical and Chiral Properties

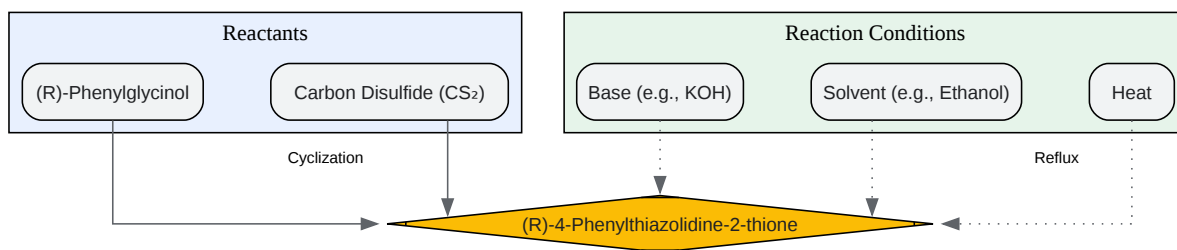
The precise characterization of a chiral auxiliary is fundamental to its reliable application. The properties of **(R)-4-Phenylthiazolidine-2-thione** are well-defined, ensuring its suitability and reproducibility in stereoselective transformations. The compound typically presents as a white to off-white crystalline solid.^[3]

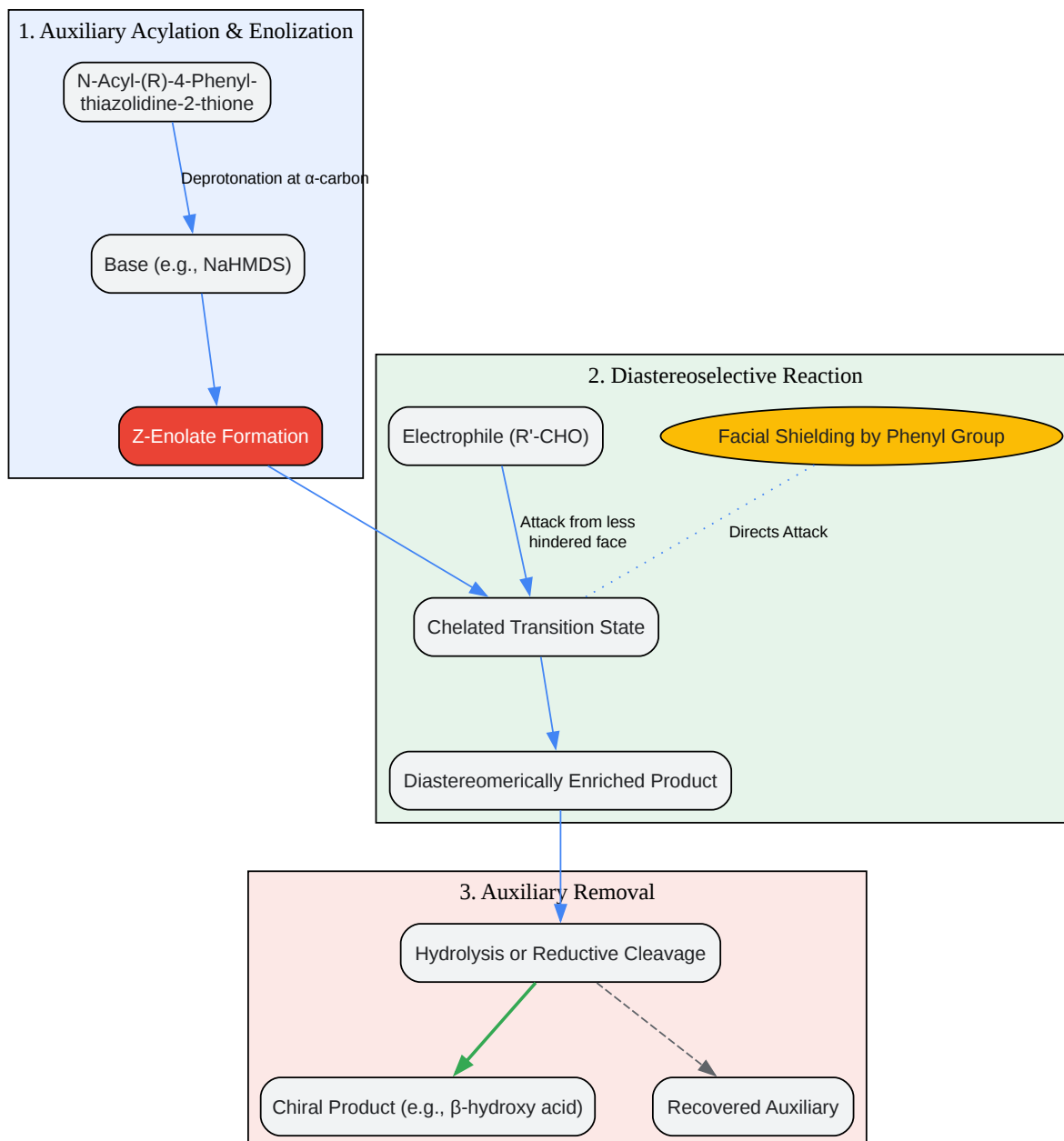
Property	Value	Source(s)
CAS Number	110199-18-3	[1][2][3]
Molecular Formula	C ₉ H ₉ NS ₂	[2][3]
Molecular Weight	195.3 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[3]
Melting Point	128 - 130 °C	[1][3]
Optical Rotation	[α] ²⁰ / _D = -207° to -204° (c=0.35 in CHCl ₃)	[1][3]
Purity	≥ 98.5% (Chiral Purity)	[3]
Synonyms	(4R)-4-Phenyl-1,3-thiazolidine-2-thione	[2][3]

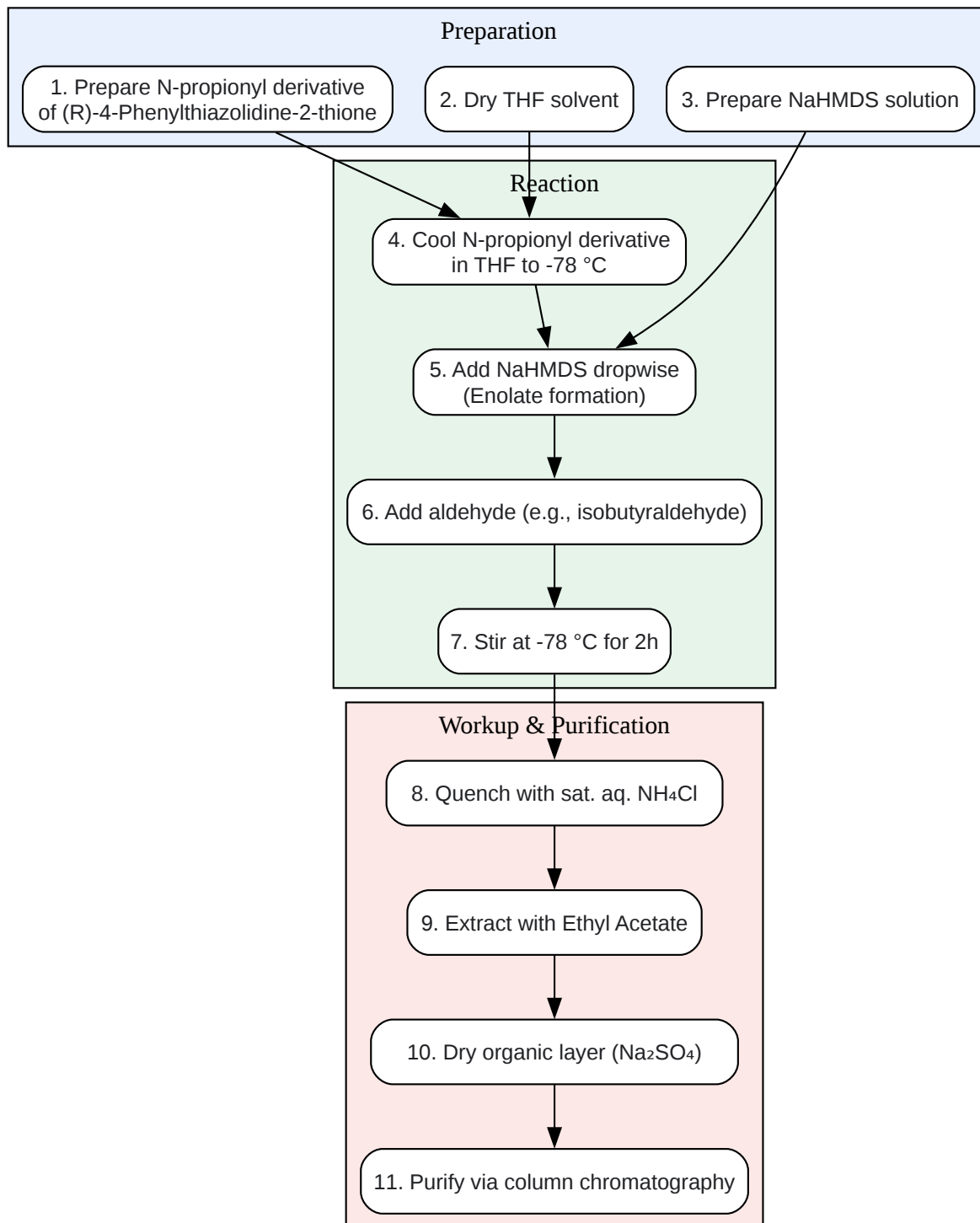
The high degree of optical rotation is a definitive indicator of its chiral integrity, a critical parameter for its function as a chiral auxiliary.[1]

Synthesis of the Chiral Auxiliary

The synthesis of thiazolidine-2-thiones is generally achieved through the cyclization of corresponding amino alcohols.[4] For **(R)-4-Phenylthiazolidine-2-thione**, the precursor is (R)-2-phenylglycinol. The condensation reaction is typically carried out with carbon disulfide in the presence of a base. This method provides an efficient route to the chiral auxiliary.[4]







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